

Application Notes: Quantitative Lipid Extraction from Tissue Using a Deuterated Triglyceride Internal Standard

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Compound of Interest

Compound Name: 17:0-17:1-17:0 TG-d5

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These application notes provide a detailed protocol for the extraction and quantification of lipids from tissue samples, employing **17:0-17:1-17:0 TG-d5** as an internal standard. The use of a deuterated internal standard is crucial for accurate lipid quantification in mass spectrometry-based lipidomics, as it corrects for variations in extraction efficiency, sample handling, and instrument response.

Introduction

Lipidomics, the large-scale study of lipids in biological systems, is a rapidly growing field with significant implications for understanding disease pathology and for biomarker discovery. Accurate quantification of lipid species is essential for obtaining reliable and reproducible data. However, the inherent complexity of the lipidome and the multi-step nature of analytical workflows present significant challenges. The use of stable isotope-labeled internal standards, such as the deuterated triglyceride **17:0-17:1-17:0 TG-d5**, is a cornerstone for achieving precise and accurate quantification of triglycerides and other lipid classes. This synthetic

triglyceride is not naturally present in most biological tissues, making it an ideal spike-in standard.^[1]

This document outlines two common and robust methods for lipid extraction from tissue samples: a modified Folch method and a methyl-tert-butyl ether (MTBE) method, both incorporating **17:0-17:1-17:0 TG-d5** for quantitative analysis.

Key Principles of Internal Standardization

The fundamental principle of using a deuterated internal standard lies in isotope dilution mass spectrometry.^[2] A known quantity of the deuterated lipid, which is chemically identical to the endogenous lipids of interest but has a higher mass, is added to the sample at the earliest stage of preparation.^[2] Because the deuterated standard and the endogenous analytes have nearly identical physicochemical properties, they experience similar losses during sample processing and exhibit similar ionization efficiencies in the mass spectrometer. The mass spectrometer can distinguish between the analyte and the deuterated standard based on their mass-to-charge ratio. By comparing the signal intensity of the endogenous lipid to that of the known amount of the deuterated internal standard, accurate quantification can be achieved.^[2]

Experimental Protocols

Prior to any extraction, the preparation of a **17:0-17:1-17:0 TG-d5** internal standard stock solution is required.

Preparation of **17:0-17:1-17:0 TG-d5** Internal Standard Stock Solution:

- **Weighing:** Accurately weigh a precise amount of high-purity **17:0-17:1-17:0 TG-d5** (e.g., 1 mg).
- **Dissolving:** Dissolve the weighed standard in a known volume of a suitable organic solvent, such as chloroform or a 2:1 (v/v) chloroform:methanol mixture, in a volumetric flask to create a stock solution of a specific concentration (e.g., 1 mg/mL).
- **Working Solution:** Prepare a working solution by diluting the stock solution to a concentration appropriate for your tissue samples and analytical method (e.g., 10 µg/mL). The final concentration of the internal standard in the sample should be within the linear range of the mass spectrometer detector.

Protocol 1: Modified Folch Lipid Extraction from Tissue

This protocol is a modification of the classic Folch method, which is widely used for total lipid extraction from animal tissues.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Materials:

- Tissue sample (e.g., liver, brain, adipose), snap-frozen in liquid nitrogen and stored at -80°C
- **17:0-17:1-17:0 TG-d5** internal standard working solution (e.g., 10 µg/mL in chloroform:methanol 2:1)
- Chloroform, HPLC grade
- Methanol, HPLC grade
- 0.9% NaCl solution (or 0.88% KCl)
- Homogenizer (e.g., bead beater, rotor-stator homogenizer)
- Glass centrifuge tubes with PTFE-lined caps
- Pasteur pipettes
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

Procedure:

- **Sample Preparation:** Weigh approximately 20-50 mg of frozen tissue in a pre-weighed tube. [\[6\]](#) Record the exact weight.
- **Internal Standard Spiking:** Add a precise volume of the **17:0-17:1-17:0 TG-d5** internal standard working solution to the tissue sample. For 20 mg of tissue, a common starting point is 20 µL of a 10 µg/mL solution.

- Homogenization: Add 1 mL of ice-cold methanol to the tube and homogenize the tissue until a uniform suspension is achieved.
- Solvent Addition: Add 2 mL of chloroform to the homogenate, resulting in a 2:1 chloroform:methanol ratio.
- Extraction: Vortex the mixture vigorously for 2 minutes and then agitate on a shaker at room temperature for 30 minutes.
- Phase Separation: Add 0.6 mL of 0.9% NaCl solution to the tube. Vortex for 30 seconds.
- Centrifugation: Centrifuge the sample at 2,000 x g for 10 minutes at 4°C to separate the aqueous (upper) and organic (lower) phases.
- Lipid Collection: Carefully collect the lower organic phase containing the lipids using a glass Pasteur pipette and transfer it to a new clean glass tube.
- Drying: Evaporate the solvent to dryness under a gentle stream of nitrogen gas.
- Reconstitution: Reconstitute the dried lipid extract in an appropriate solvent for LC-MS analysis (e.g., 100-200 µL of methanol/isopropanol 1:1 v/v).

Protocol 2: Methyl-tert-butyl Ether (MTBE) Lipid Extraction from Tissue

The MTBE method is a safer alternative to the Folch method as it uses the less toxic solvent MTBE instead of chloroform. It also has the advantage that the lipid-containing organic phase is the upper layer, which simplifies its collection.^{[7][8]}

Materials:

- Tissue sample (e.g., liver, lung), snap-frozen in liquid nitrogen and stored at -80°C^[7]
- **17:0-17:1-17:0 TG-d5** internal standard working solution (e.g., 10 µg/mL in methanol)
- Methyl-tert-butyl ether (MTBE), HPLC grade
- Methanol, HPLC grade

- Water, HPLC grade
- Homogenizer
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Sample Preparation: Weigh approximately 20 mg of frozen lung tissue into a 2 mL microcentrifuge tube.[\[7\]](#)
- Homogenization and Internal Standard Addition: Add 225 μ L of ice-cold methanol containing the **17:0-17:1-17:0 TG-d5** internal standard (to a final concentration of approximately 5 μ g/mL in the methanol) to the tissue and homogenize.[\[7\]](#)
- MTBE Addition: Add 750 μ L of MTBE to the homogenate.[\[7\]](#)
- Extraction: Vortex the mixture for 10 minutes at 4°C.[\[7\]](#)
- Phase Separation: Add 188 μ L of water to induce phase separation. Vortex for 20 seconds.[\[7\]](#)
- Centrifugation: Centrifuge the sample at 14,000 x g for 2 minutes at 4°C.[\[7\]](#)
- Lipid Collection: Carefully collect the upper organic phase and transfer it to a new tube.
- Drying: Dry the collected organic phase in a vacuum concentrator or under a stream of nitrogen.[\[7\]](#)
- Reconstitution: Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., 200 μ L of acetonitrile:isopropanol 1:9 v/v).[\[6\]](#)

Data Presentation

The following table is a representative summary of quantitative data that can be obtained from a lipidomics experiment on liver tissue using the described protocols. The values are for illustrative purposes and will vary depending on the specific tissue, experimental conditions, and analytical platform.

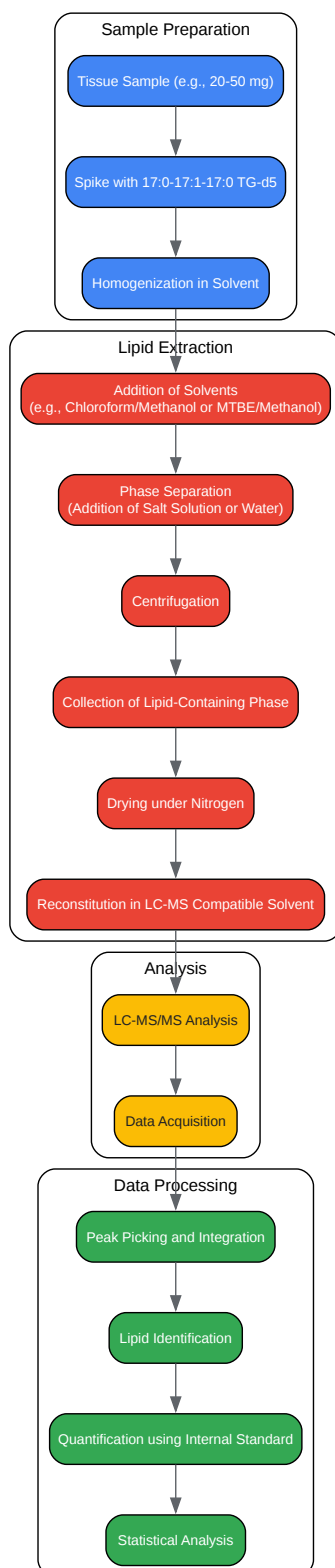
Lipid Class	Example Lipid Species	Concentration (µg/g tissue) - Control	Concentration (µg/g tissue) - Treated	Fold Change	p-value
Triglycerides (TG)	TG(16:0/18:1/18:2)	150.5 ± 12.3	280.1 ± 25.6	1.86	<0.01
TG(18:0/18:1/18:1)	95.2 ± 8.7	195.4 ± 18.9	2.05	<0.01	
Phosphatidylcholines (PC)	PC(16:0/18:1)	35.8 ± 3.1	33.2 ± 2.9	0.93	>0.05
PC(18:0/20:4)	22.1 ± 2.5	21.5 ± 2.3	0.97	>0.05	
Diacylglycerols (DG)	DG(16:0/18:1)	5.2 ± 0.6	9.8 ± 1.1	1.88	<0.05
Cholesteryl Esters (CE)	CE(18:2)	12.4 ± 1.5	18.9 ± 2.1	1.52	<0.05

Data are presented as mean ± standard deviation. Statistical significance was determined using a Student's t-test.

Mandatory Visualization

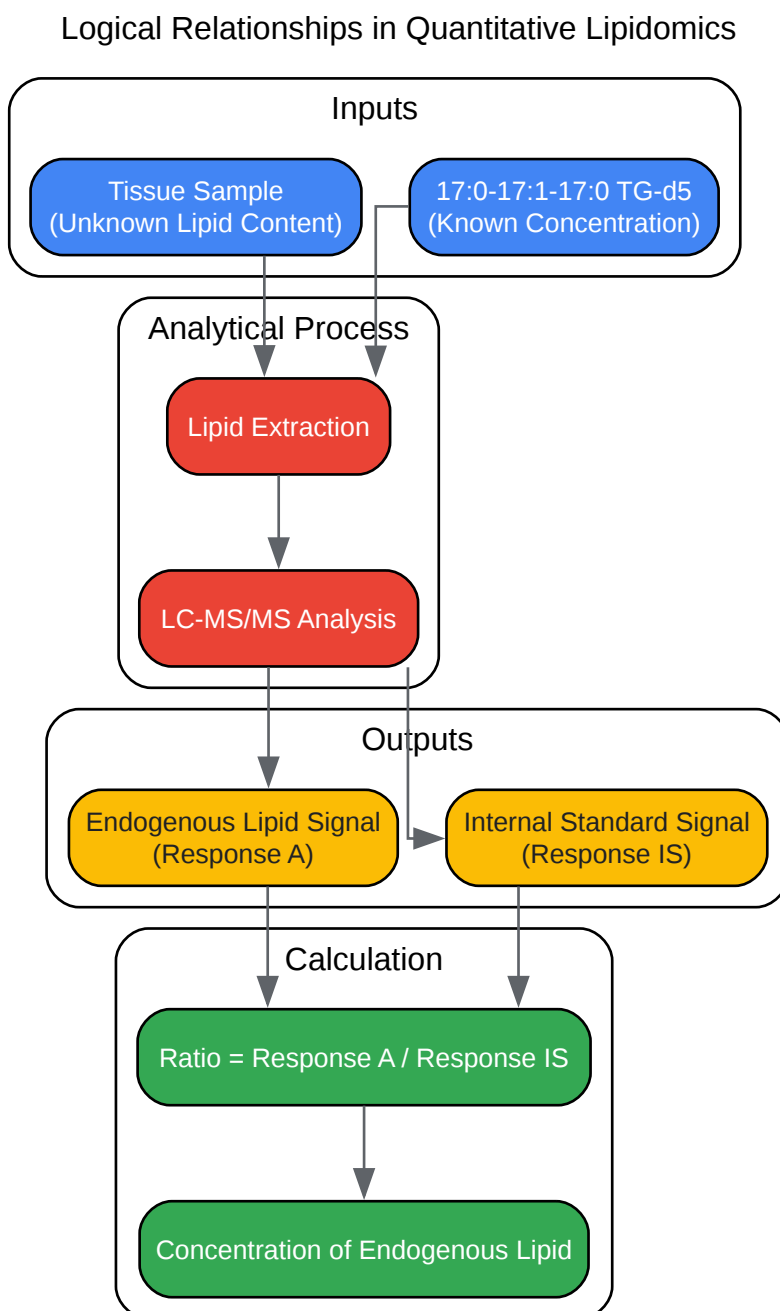
The following diagram illustrates the general experimental workflow for tissue lipidomics, from sample preparation to data analysis.

Experimental Workflow for Tissue Lipidomics

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Caption: Experimental Workflow for Tissue Lipidomics.

This diagram provides a visual representation of the logical flow of the experimental procedure.



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Caption: Logical Relationships in Quantitative Lipidomics.

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